

# Proper Storage and Handling of ARL67156 Powder: Application Notes and Protocols

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## Compound of Interest

Compound Name: ARL67156 trisodium hydrate

Cat. No.: B14013411

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the proper storage, handling, and use of ARL67156 powder, a selective ectonucleotidase inhibitor. Adherence to these guidelines is crucial for ensuring the compound's stability, obtaining reliable experimental results, and maintaining laboratory safety.

## Product Information and Storage

ARL67156, also known as FPL 67156, is a competitive inhibitor of several ectonucleotidases, including NTPDase1 (CD39), NTPDase3, and NPP1.<sup>[1][2][3]</sup> It is a valuable tool for studying purinergic signaling pathways by preventing the hydrolysis of extracellular ATP and other nucleotides.

Chemical Properties:

Property	Value
Synonyms	FPL 67156 (trisodium), 6-N,N-Diethyl-D-beta-gamma-dibromomethylene adenosine triphosphate
Molecular Formula	C <sub>15</sub> H <sub>21</sub> Br <sub>2</sub> N <sub>5</sub> Na <sub>3</sub> O <sub>12</sub> P <sub>3</sub>
Molecular Weight	785.05 g/mol
Appearance	White to off-white solid

#### Recommended Storage Conditions:

Proper storage is critical to maintain the integrity and activity of ARL67156.

Form	Storage Temperature	Duration	Special Instructions
Powder	-20°C	Up to several years	Keep container tightly sealed in a cool, well-ventilated area. Protect from moisture and direct sunlight. <a href="#">[4]</a> <a href="#">[5]</a>
Stock Solution in Water	-80°C	Up to 6 months	Aliquot to avoid repeated freeze-thaw cycles. <a href="#">[5]</a>
-20°C	Up to 1 month	Aliquot to avoid repeated freeze-thaw cycles. <a href="#">[5]</a>	

## Handling and Safety Precautions

While ARL67156 is not classified as a hazardous substance, standard laboratory safety practices should always be followed.[\[4\]](#)

#### Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses or goggles.
- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile).
- Respiratory Protection: Avoid inhaling dust. Use in a well-ventilated area or with appropriate exhaust ventilation.[\[4\]](#)
- Skin and Body Protection: Wear a lab coat.

#### General Handling:

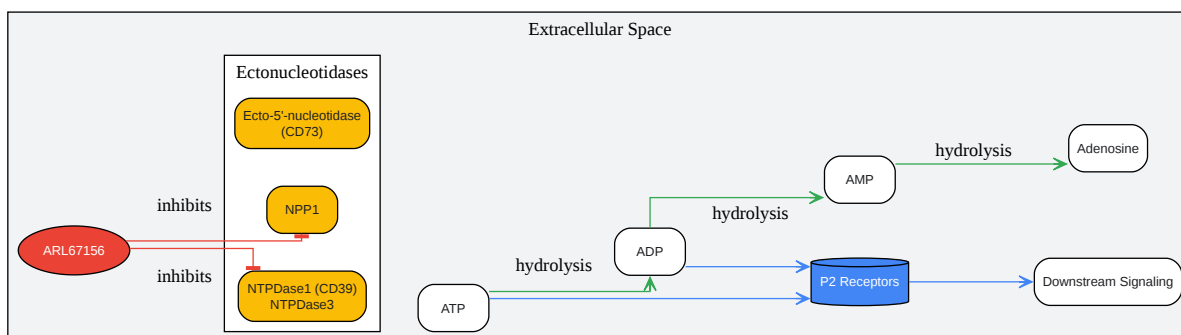
- Avoid contact with skin and eyes.[\[4\]](#)
- Avoid formation of dust and aerosols.[\[4\]](#)
- Ensure adequate ventilation in the handling area.[\[4\]](#)
- A safety shower and eye wash station should be readily accessible.[\[4\]](#)

#### Spill and Disposal:

- In case of a spill, wear appropriate PPE and contain the spill.
- Dispose of waste according to institutional and local regulations for chemical waste.

## Signaling Pathway of ARL67156 Action

ARL67156 primarily functions by inhibiting ectonucleotidases, enzymes that hydrolyze extracellular nucleotides like ATP and ADP. This inhibition leads to an accumulation of these nucleotides, thereby potentiating their effects on P2 purinergic receptors.



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ARL67156 inhibits ectonucleotidases, increasing ATP/ADP levels and P2 receptor signaling.

## Experimental Protocols

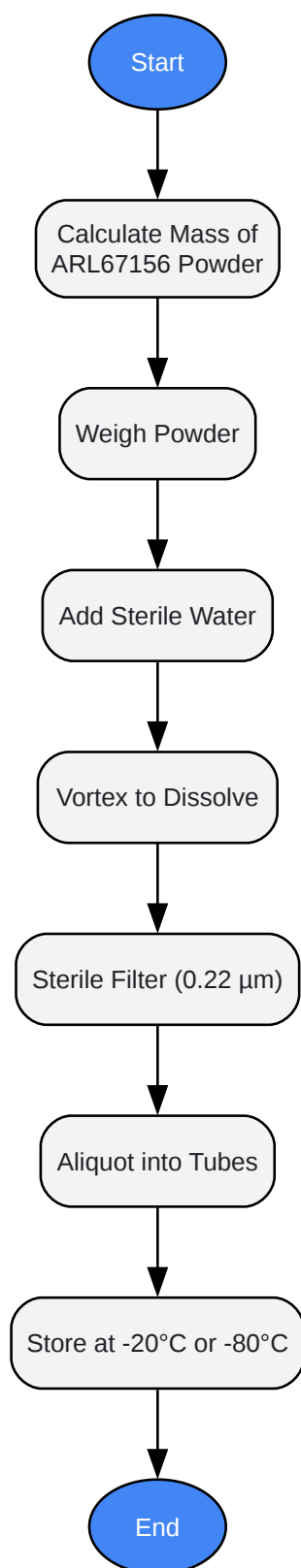
### Preparation of ARL67156 Stock Solutions

Materials:

- ARL67156 powder
- Sterile, nuclease-free water
- Vortex mixer
- Sterile microcentrifuge tubes
- 0.22  $\mu\text{m}$  sterile filter

Protocol:

- Determine the required concentration and volume of the stock solution. A common stock concentration is 10 mM.
- Calculate the mass of ARL67156 powder needed using the following formula:  $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Final Volume (mL)} \times \text{Molecular Weight (g/mol)}$  Example for a 10 mM stock in 1 mL:  $10 \text{ mM} \times 1 \text{ mL} \times 785.05 \text{ g/mol} = 7.85 \text{ mg}$
- Weigh the ARL67156 powder accurately in a sterile microcentrifuge tube.
- Add the calculated volume of sterile water to the tube.
- Vortex the solution until the powder is completely dissolved. Gentle warming or sonication may be required for higher concentrations.[5]
- (Optional but recommended) Sterilize the stock solution by passing it through a 0.22  $\mu\text{m}$  sterile filter.[5]
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at  $-20^{\circ}\text{C}$  for short-term storage (up to 1 month) or  $-80^{\circ}\text{C}$  for long-term storage (up to 6 months).[5]



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Workflow for preparing ARL67156 stock solutions.

## Ectonucleotidase Inhibition Assay using Malachite Green

This protocol describes a colorimetric assay to determine the inhibitory effect of ARL67156 on ectonucleotidase activity by measuring the release of inorganic phosphate (Pi).

### Materials:

- Recombinant ectonucleotidase (e.g., human CD39)
- ARL67156 stock solution
- ATP (substrate)
- Assay buffer (e.g., 50 mM Tris-HCl, pH 7.4, with 5 mM CaCl<sub>2</sub>)
- Malachite Green reagent
- 96-well microplate
- Microplate reader

### Protocol:

- Prepare serial dilutions of ARL67156 in the assay buffer.
- In a 96-well plate, add the following to each well:
  - Assay buffer
  - ARL67156 dilution (or vehicle control)
  - Recombinant ectonucleotidase
- Pre-incubate the plate at 37°C for 10-15 minutes.
- Initiate the reaction by adding ATP to each well. The final concentration of ATP should be close to its K<sub>m</sub> for the enzyme.

- Incubate the plate at 37°C for a defined period (e.g., 15-30 minutes) during which the reaction is linear.
- Stop the reaction by adding the Malachite Green reagent. This reagent will form a colored complex with the inorganic phosphate released from ATP hydrolysis.
- Incubate at room temperature for 15-20 minutes to allow for color development.
- Measure the absorbance at a wavelength of 620-650 nm using a microplate reader.
- Calculate the percentage of inhibition for each ARL67156 concentration and determine the IC<sub>50</sub> value.

## In Vitro Cell-Based Assay

This protocol provides a general guideline for treating cultured cells with ARL67156 to study its effects on cellular processes.

### Materials:

- Cultured cells expressing ectonucleotidases of interest
- Complete cell culture medium
- ARL67156 stock solution
- Multi-well cell culture plates
- Incubator (37°C, 5% CO<sub>2</sub>)

### Protocol:

- Seed the cells in a multi-well plate at a density that allows for optimal growth during the experiment.
- Allow the cells to adhere and grow overnight in a 37°C, 5% CO<sub>2</sub> incubator.
- Prepare working solutions of ARL67156 by diluting the stock solution in complete cell culture medium to the desired final concentrations.



- Remove the old medium from the cells and replace it with the medium containing the different concentrations of ARL67156 or a vehicle control.
- Incubate the cells for the desired treatment duration.
- After the incubation period, proceed with the desired downstream analysis. This could include:
  - Measuring extracellular ATP levels using a luciferase-based assay.
  - Assessing changes in cell signaling pathways (e.g., by Western blotting for phosphorylated proteins).
  - Evaluating cell viability or proliferation.

## Quantitative Data Summary

Inhibitory Activity of ARL67156:

Enzyme Target	Species	Ki (μM)
NTPDase1 (CD39)	Human	11 ± 3[1][2]
NTPDase3	Human	18 ± 4[1][2]
NPP1	Human	12 ± 3[1][2]

Solubility:

Solvent	Maximum Concentration
Water	15.78 mg/mL (approximately 20 mM)[6][7]

These tables summarize key quantitative data for ARL67156, providing a quick reference for its inhibitory potency and solubility.

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